

Cyclooctanecarbaldehyde: A Comprehensive Technical Guide to Safety, Handling, and MSDS

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Cyclooctanecarbaldehyde

Cat. No.: B1346818

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safe handling, storage, and emergency procedures for **cyclooctanecarbaldehyde**. The following sections detail the compound's key safety data, physical and chemical properties, and recommended protocols to ensure a safe laboratory environment.

Safety Data Summary

Cyclooctanecarbaldehyde is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2]} Adherence to proper safety protocols is essential when handling this compound. The following table summarizes the GHS hazard classifications.

GHS Hazard Classification	Code	Description
Flammable liquids	H226	Flammable liquid and vapour. ^[2]
Skin irritation	H315	Causes skin irritation. ^{[1][2]}
Eye irritation	H319	Causes serious eye irritation. ^{[1][2]}
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation. ^{[1][2]}

GHS data is based on available information and may vary between suppliers.

Physical and Chemical Properties

Understanding the physical and chemical properties of **cyclooctanecarbaldehyde** is crucial for its safe handling and use in experiments.

Property	Value
Molecular Formula	C ₉ H ₁₆ O
Molecular Weight	140.22 g/mol [1]
Boiling Point	161 - 163 °C (322 - 325 °F)[2]
Density	0.926 g/cm ³ at 25 °C (77 °F)[2]
CAS Number	6688-11-5[1]
EC Number	229-732-0[1]

Handling and Storage Protocols

Proper handling and storage are paramount to preventing accidents and ensuring the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **cyclooctanecarbaldehyde**, the following PPE should be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemically resistant gloves (e.g., nitrile rubber), and a lab coat.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, a respirator may be necessary.

Safe Handling Procedures

- Keep away from heat, sparks, open flames, and hot surfaces.[2] No smoking.[2]

- Use only non-sparking tools.[\[2\]](#)
- Take precautionary measures against static discharge.[\[2\]](#)
- Ground and bond container and receiving equipment.[\[2\]](#)
- Avoid breathing mist or vapors.[\[2\]](#)
- Wash skin thoroughly after handling.[\[2\]](#)
- Use in a well-ventilated area.[\[2\]](#)

Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.[\[2\]](#)
- Keep away from heat and sources of ignition.[\[2\]](#)
- Store under an inert gas.[\[2\]](#)
- Vapors are heavier than air and may spread along floors.[\[2\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures.

First-Aid Measures

- After inhalation: Move the person to fresh air.[\[2\]](#)
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[2\]](#)
- After eye contact: Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses.[\[2\]](#)
- After swallowing: Immediately make the victim drink water (two glasses at most). Consult a physician.[\[2\]](#)

Fire-Fighting Measures

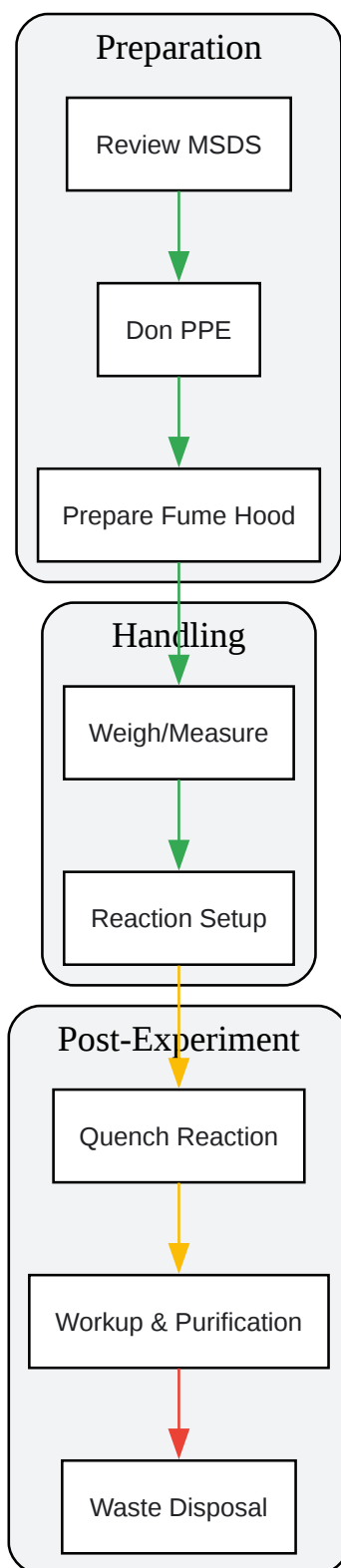
- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable extinguishing media: No limitations of extinguishing agents are given for this substance/mixture.[2]
- Specific hazards: Vapors can form explosive mixtures with air.

Accidental Release Measures

- Personal precautions: Ensure adequate ventilation. Remove all sources of ignition.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for cleaning up: Absorb with liquid-binding material (e.g., sand, diatomite, acid binders, universal binders). Dispose of the collected material according to regulations.

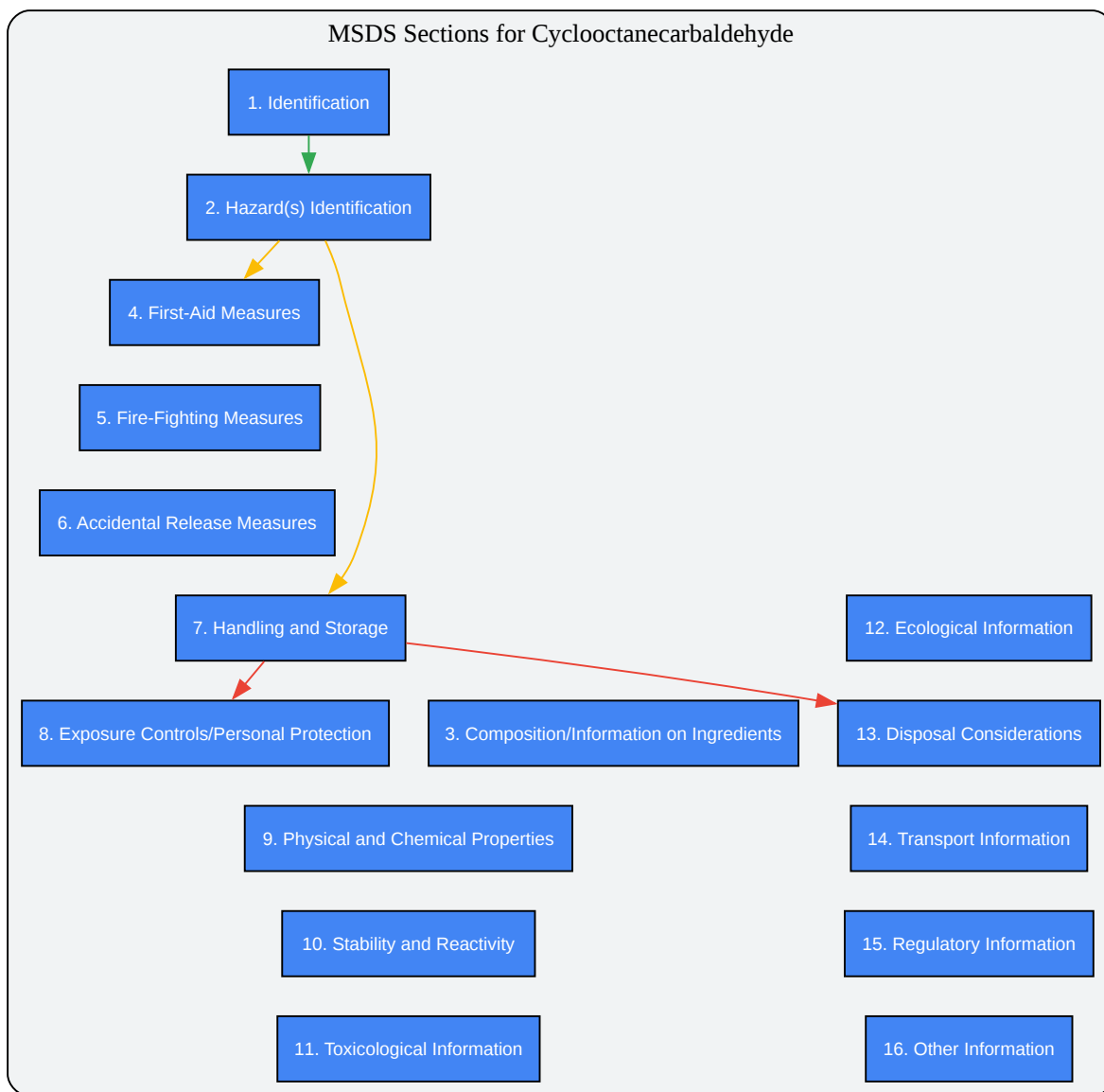
Experimental Workflow and Safety Logic

The following diagrams illustrate a typical experimental workflow and the logical steps for ensuring safety when working with **cyclooctanecarbaldehyde**.



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Experimental Workflow for **Cyclooctanecarbaldehyde**



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Key Sections of the Material Safety Data Sheet (MSDS)

Toxicological and Ecological Information

- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or NTP. [2]
- Toxicological Properties: To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.
- Ecological Information: Data on the ecological effects of this compound is limited. It is important to prevent its release into the environment.

This guide is intended to provide a comprehensive overview of the safety and handling of **cyclooctanecarbaldehyde** for trained professionals. Always refer to the most current Material Safety Data Sheet (MSDS) from your supplier for complete and detailed information.

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References

- 1. Cyclooctanecarbaldehyde | C₉H₁₆O | CID 81190 - PubChem [pubchem.ncbi.nlm.nih.gov]
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